

Quantitative Analysis of Azadirachtin in Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Azadirachtina*

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This document provides detailed application notes and protocols for the quantitative analysis of Azadirachtin in various formulations. The methodologies outlined are based on established high-performance liquid chromatography (HPLC) techniques, ensuring accuracy, precision, and reliability for research and quality control purposes.

Introduction

Azadirachtin, a complex tetranortriterpenoid limonoid derived from the neem tree (*Azadirachta indica*), is a potent biopesticide and has garnered significant interest for its diverse biological activities.[1][2][3] Accurate quantification of Azadirachtin in different formulations is crucial for ensuring product efficacy, stability, and regulatory compliance. High-performance liquid chromatography (HPLC) with UV detection is the most common and reliable analytical method for this purpose due to its specificity, sensitivity, and robustness.[4]

This application note details validated HPLC methods for the determination of Azadirachtin in herbal insecticides, neem oil, and other relevant matrices. It includes comprehensive experimental protocols, data presentation in tabular format for easy comparison, and visual workflows to guide the user through the analytical process.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Method

A generalized HPLC method for the quantification of Azadirachtin is presented below. Specific conditions may need to be optimized depending on the formulation matrix and available instrumentation.

2.1.1. Chromatographic Conditions

Parameter	Recommended Conditions
Instrument	Agilent 1100 series HPLC with UV detector or equivalent[1]
Column	C18 (e.g., YMC C18, 250 mm x 4.6 mm, 5 µm) [1]
Mobile Phase	Isocratic: Methanol:Water (80:20, v/v)[1] or Acetonitrile:Water (e.g., 40:60 or 72.5:27.5, v/v) [2][5]
Flow Rate	1.0 mL/min[1][2]
Column Temperature	Ambient or controlled at 45°C[2]
Detection Wavelength	215 nm, 220 nm, or 222 nm[1][2][6]
Injection Volume	20 µL

2.1.2. Preparation of Standard Solutions

- Stock Solution (e.g., 500 µg/mL): Accurately weigh 5 mg of Azadirachtin analytical standard and dissolve it in a 10 mL volumetric flask with HPLC grade methanol.[2]
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 0.1 - 100 µg/mL) by serially diluting the stock solution with the mobile phase. These solutions are used to construct a calibration curve.

Sample Preparation

The sample preparation protocol will vary depending on the formulation matrix. The goal is to extract Azadirachtin efficiently and remove interfering substances.

2.2.1. Herbal Insecticide Formulation

- Accurately weigh a quantity of the formulation equivalent to 10 mg of Azadirachtin and transfer it to a 10 mL volumetric flask.[1]
- Add HPLC grade methanol and shake for 10-20 minutes to ensure complete dissolution.[1]
- Make up the volume to the mark with methanol.[1]
- Filter the solution through a 0.45 μm membrane filter before HPLC analysis.[1]
- Further dilutions can be made with the mobile phase to bring the concentration within the linear range of the calibration curve.[1]

2.2.2. Neem Oil Formulation

- Accurately weigh approximately 5 g of the neem oil sample into a 50 mL volumetric flask.[7]
- Dissolve the sample in a mixture of methanol and water (90:10 v/v) and make up to the mark.[7]
- Sonicate the solution for 15 minutes.[7]
- Place the solution in a deep freezer for 15 minutes to precipitate insoluble components.[7]
- Centrifuge the solution at 5000 RPM for 30 minutes.[7]
- Pass the supernatant through a Solid Phase Extraction (SPE) cartridge for cleanup.[7]
- Elute the Azadirachtin from the SPE cartridge with the methanol/water mixture and collect it in a 10 mL volumetric flask. Make up to the mark.[7]

2.2.3. Bovine Muscle (for residue analysis)

- Homogenize 5 g of the muscle sample.
- Extract the homogenized sample with 10 mL of dichloromethane-isopropanol (95:5 v/v).[2]
- Stir the mixture, sonicate for 5 minutes, and then centrifuge at 3000 rpm for 5 minutes.[2]
- Collect the organic phase, filter it, and evaporate to dryness under a nitrogen stream at 37°C.[2]
- Reconstitute the residue in the mobile phase for HPLC analysis.[2]

Data Presentation

The quantitative data from method validation studies are summarized in the tables below.

HPLC Method Parameters for Azadirachtin

Quantification

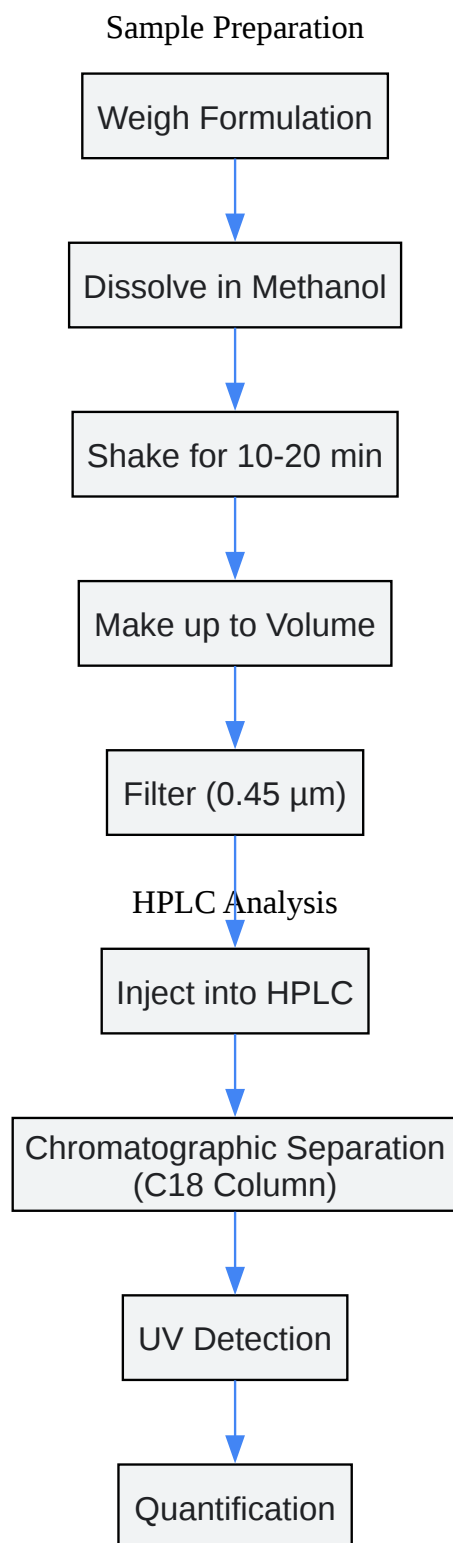
Parameter	Method 1 (Herbal Insecticide)[1]	Method 2 (Bovine Muscle)[2]	Method 3 (Neem Oil)[7]	Method 4 (Herbal Formulation) [3]
Column	YMC C18 (250 nm x 4.6 mm, 5µm)	Symmetry RP-18 (5 µm, 250 mm x 4.6 mm i.d.)	Not Specified	HPLC C18 (4.6 x 250 mm, 5 µm)
Mobile Phase	Methanol:Water (80:20, v/v)	Water:Acetonitrile (27.5:72.5, v/v)	Methanol:Water (90:10, v/v)	Buffer (pH 3.0):Acetonitrile (15:85, v/v)
Flow Rate	1 mL/min	1 mL/min	Not Specified	1.0 mL/min
Detection (UV)	222 nm	215 nm	Not Specified	294 nm
Retention Time	5.133 min	37.2 min (Aza A), 41.8 min (Aza B)	Not Specified	3.5 min

Method Validation Data

Parameter	Method 1 (Herbal Insecticide)[1]	Method 4 (Herbal Formulation)[3]
Linearity Range	±20 % of the test concentration	0.1–0.9 µg/mL
Correlation Coefficient (r ²)	0.999	> 0.999
Limit of Detection (LOD)	0.71 µg/ml	Not Specified
Limit of Quantitation (LOQ)	2.15 µg/ml	Not Specified
Accuracy (% Recovery)	Not Specified	Close to 100%[8]
Precision (%RSD)	< 2%	< 2%

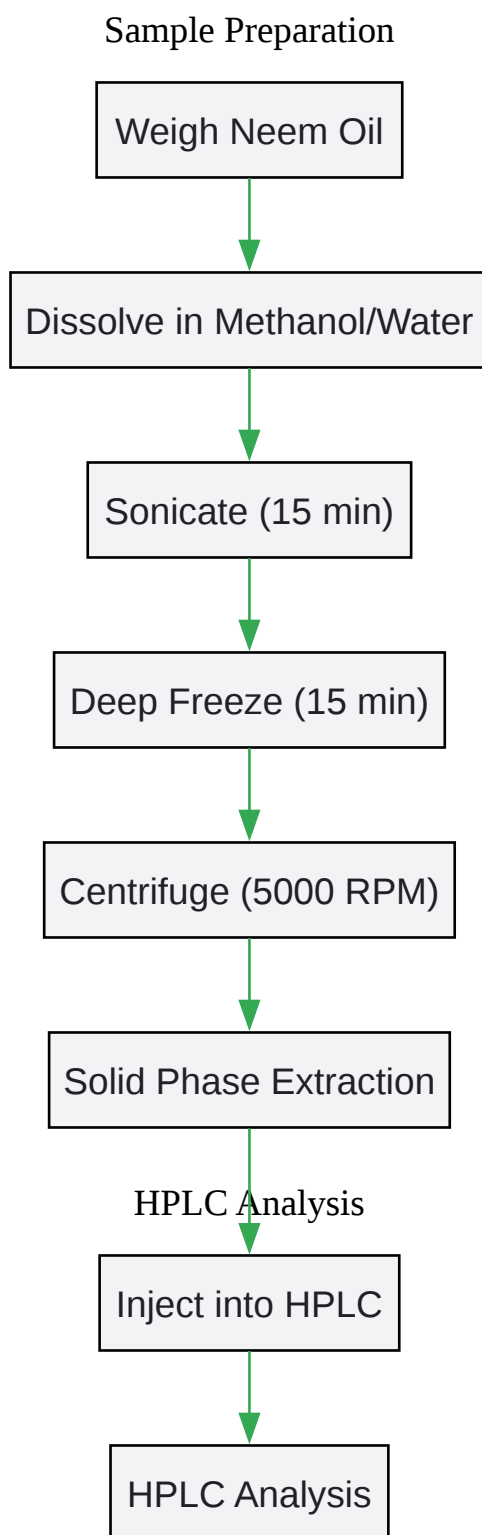
Visualizations

The following diagrams illustrate the experimental workflows for the quantitative analysis of Azadirachtin.



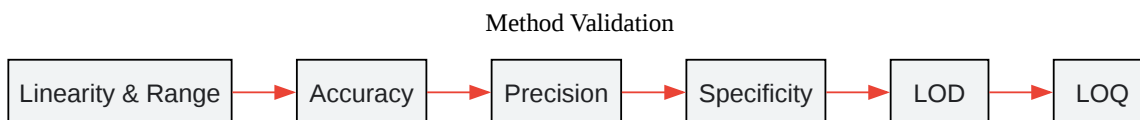
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Caption: Experimental workflow for Azadirachtin quantification in herbal insecticide.



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Caption: Workflow for Azadirachtin analysis in neem oil formulations.



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Caption: Key parameters for HPLC method validation.

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